

Performance Evaluation of Drospirenone-13C3 from Different Commercial Sources: A Comparative Guide

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Compound of Interest

Compound Name: *Drospirenone-13C3*

Cat. No.: *B12368112*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Drospirenone-13C3**, a stable isotope-labeled internal standard crucial for accurate quantification in bioanalytical studies, from various commercial sources. The performance of an internal standard is paramount for the integrity and reproducibility of analytical data. This document outlines key performance indicators, presents a comparative analysis based on typical industry specifications, and provides detailed experimental protocols for in-house verification.

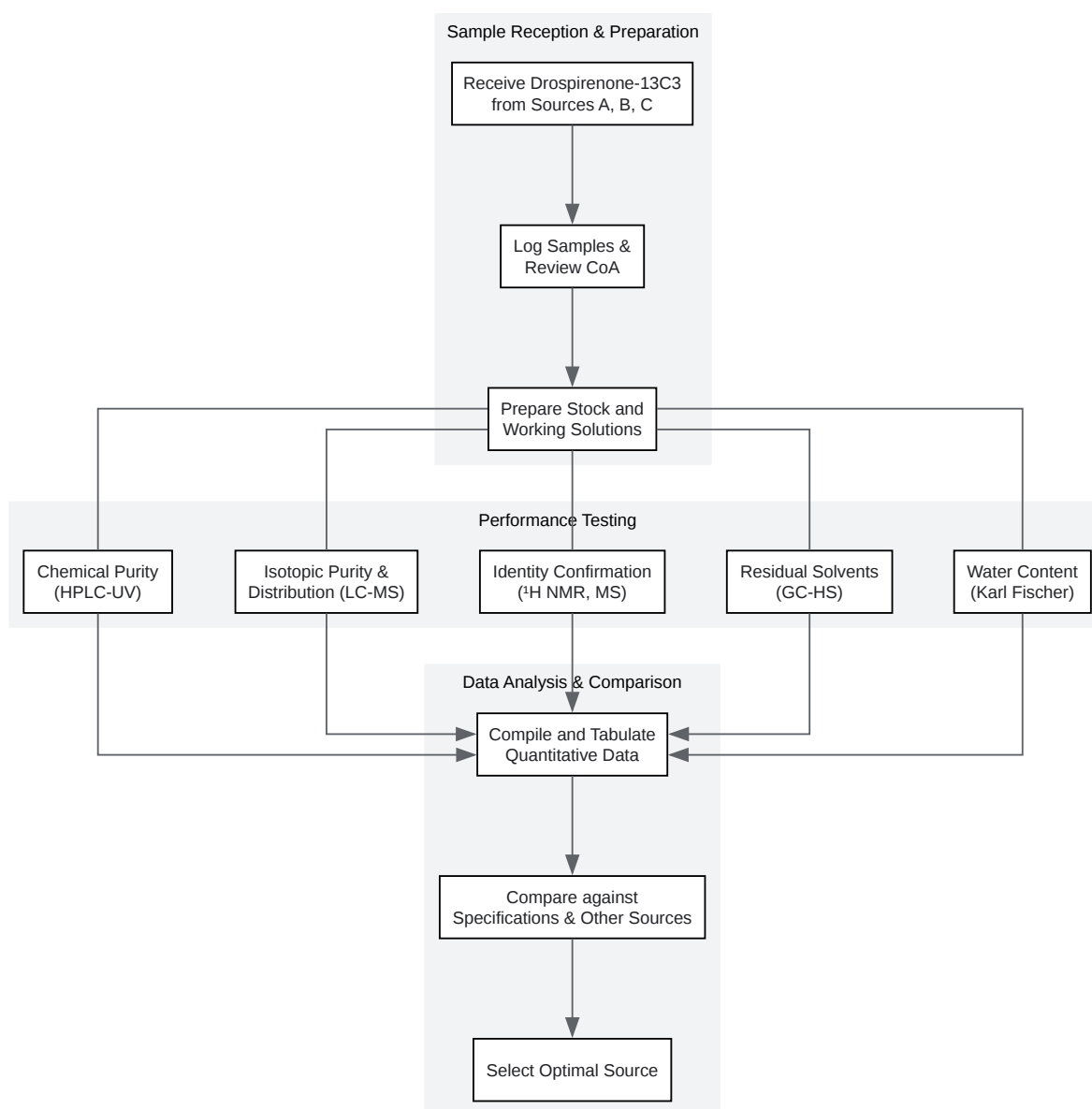
Comparative Performance Data

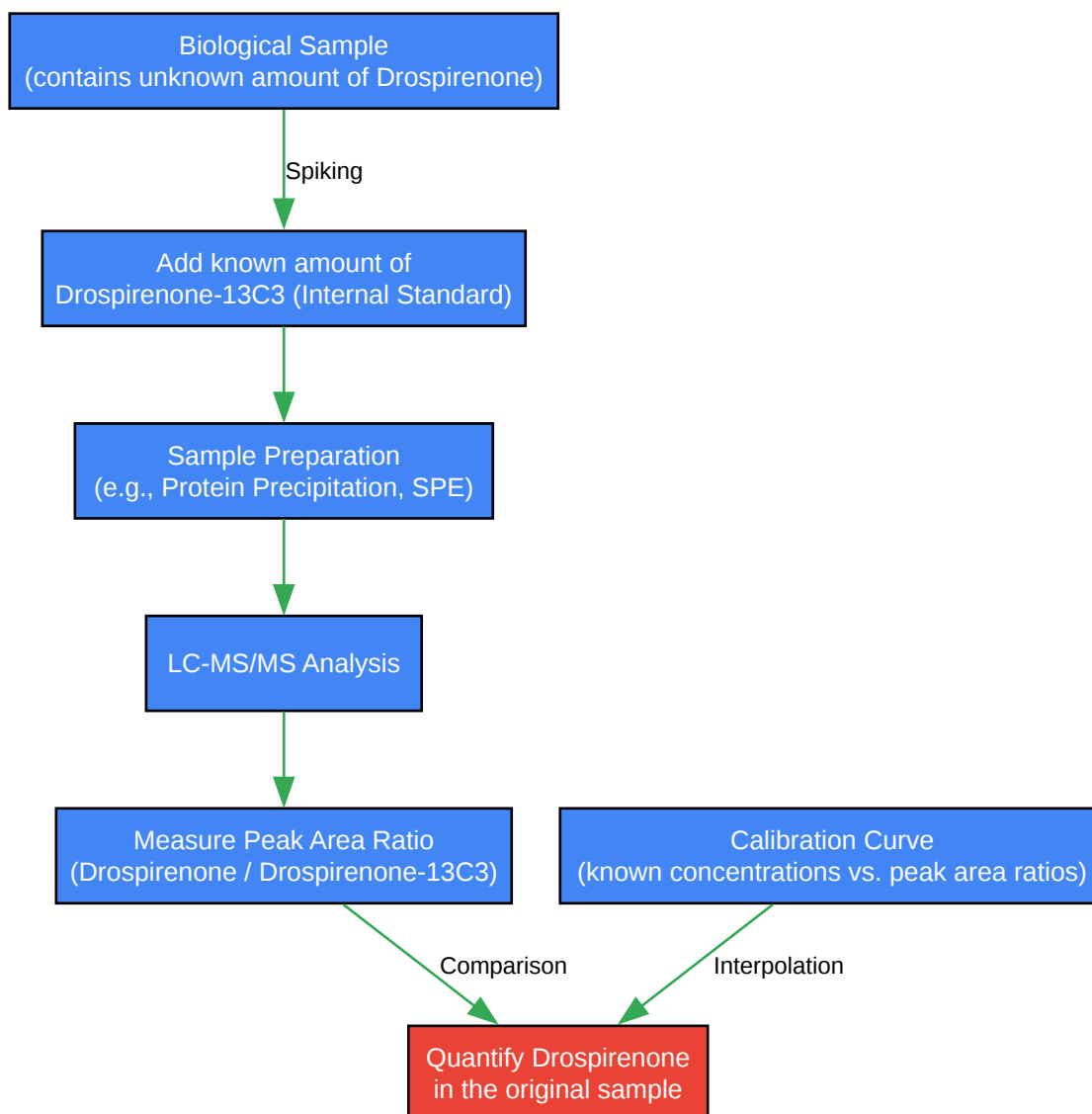
The selection of a high-purity, isotopically stable internal standard is critical for mitigating variability in sample preparation and analysis. While specific Certificates of Analysis (CoA) are proprietary to the manufacturer and batch, the following table summarizes typical quantitative data for high-quality **Drospirenone-13C3** from three representative commercial sources. This data is illustrative and serves as a benchmark for what researchers should expect. It is imperative to consult the specific CoA for any purchased standard.

Parameter	Source A	Source B	Source C	Acceptance Criteria
Chemical Purity (by HPLC)	≥ 99.8%	≥ 99.5%	≥ 99.9%	≥ 98%
Isotopic Purity (by MS)	99.5% ¹³ C ₃	99.2% ¹³ C ₃	99.6% ¹³ C ₃	≥ 99% of stated isotope
Isotopic Distribution	Conforms to theoretical	Conforms to theoretical	Conforms to theoretical	Consistent with theoretical distribution
Residual Solvents (by GC-MS)	< 0.1%	< 0.2%	< 0.05%	Varies by solvent (ICH Q3C)
Water Content (by Karl Fischer)	0.2%	0.3%	0.1%	≤ 1.0%
Identity (by ¹ H NMR & MS)	Conforms to structure	Conforms to structure	Conforms to structure	Conforms to expected structure

Experimental Workflow for Performance Evaluation

The following diagram illustrates a comprehensive workflow for the in-house performance evaluation of **Drospirenone-13C3** from different commercial suppliers.





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